

Standard Operating Procedure for Z-Vad-FMK Experiments

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Compound of Interest

Compound Name: Z-Vad-amc

Cat. No.: B15582915

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

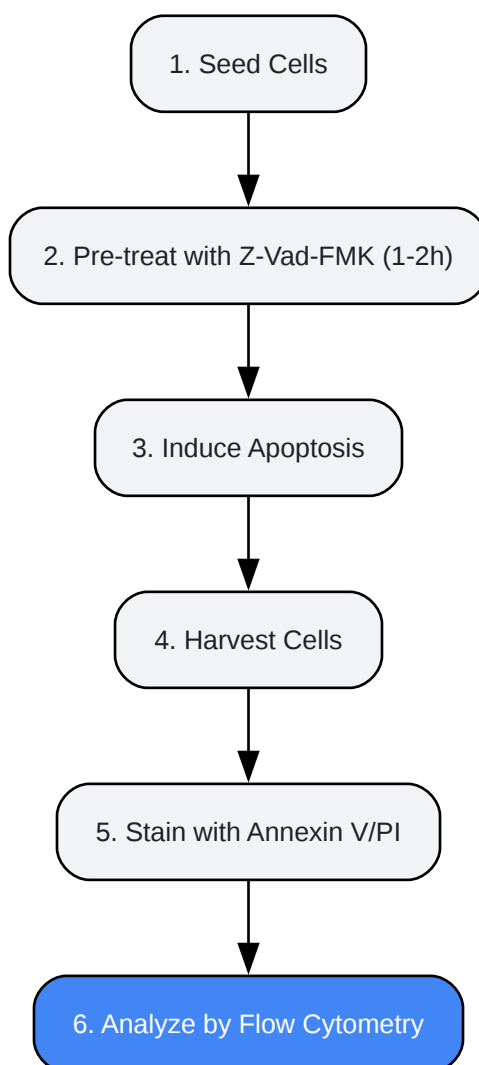
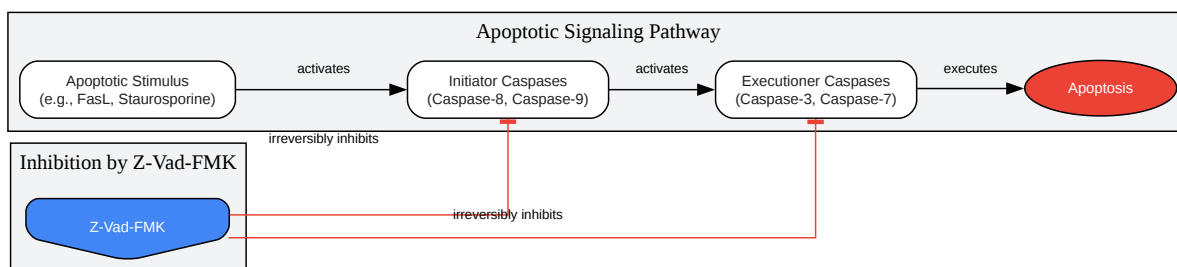
Z-Vad-FMK (Carbobenzoxy-Valyl-Alanyl-Aspartyl-[O-methyl]-fluoromethylketone) is a potent, cell-permeable, and irreversible pan-caspase inhibitor.[1][2][3] It is widely utilized in life science research to study the roles of caspases in apoptosis (programmed cell death), inflammation, and other cellular processes.[4] By binding to the catalytic site of caspases, Z-Vad-FMK effectively blocks the apoptotic cascade.[1][4] This document provides detailed protocols for the use of Z-Vad-FMK in common cell-based assays, guidelines for data interpretation, and troubleshooting advice.

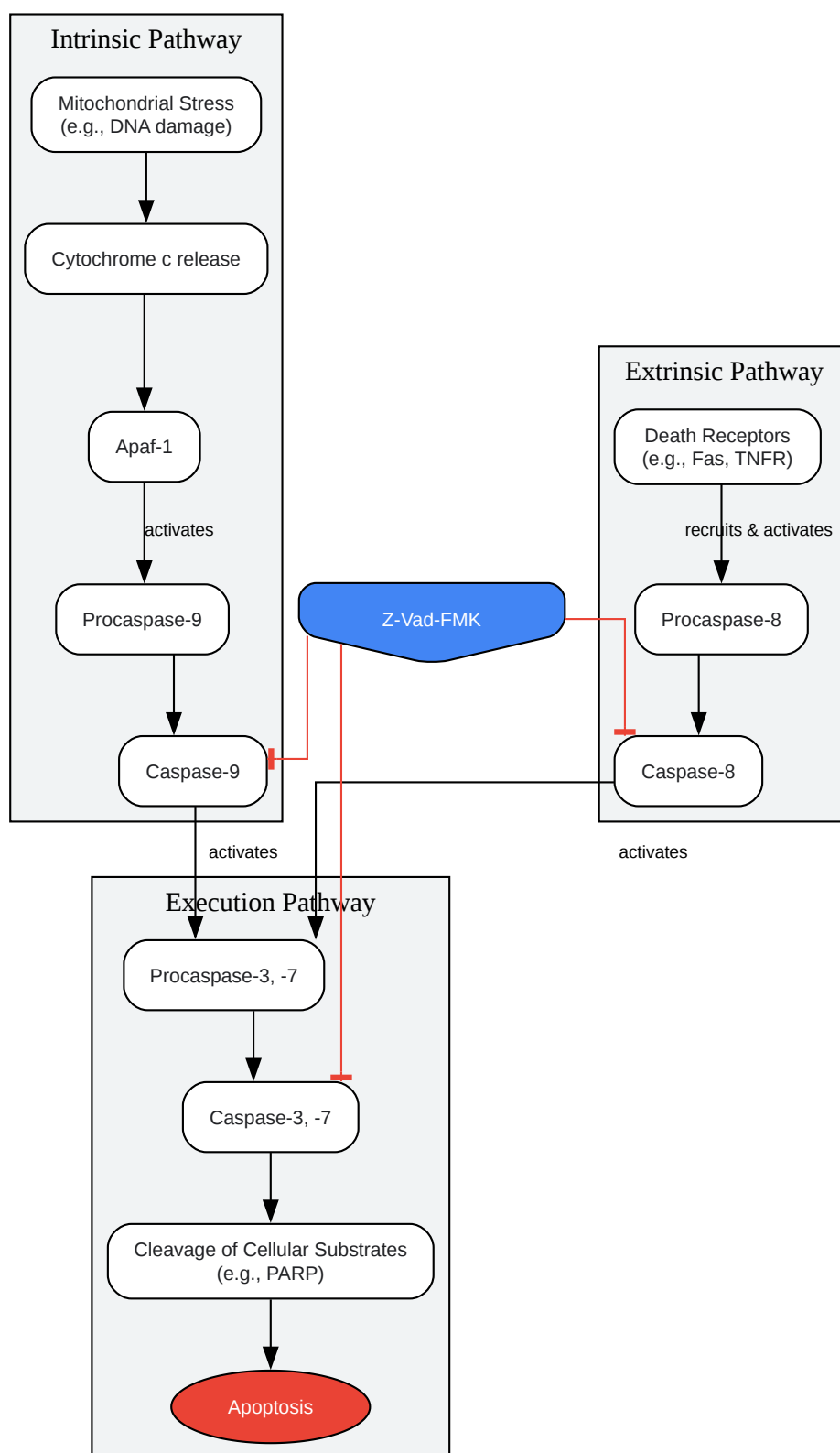
Chemical Properties:

Property	Value
Full Name	Carbobenzoxy-Valyl-Alanyl-Aspartyl-[O-methyl]-fluoromethylketone
Synonyms	Z-Val-Ala-Asp(OMe)-FMK, Z-VAD(OMe)-FMK
Molecular Formula	C22H30FN3O7
Molecular Weight	467.49 g/mol
CAS Number	187389-52-2
Appearance	Crystalline solid
Purity	≥95%
Solubility	Soluble in DMSO (e.g., 5 mg/mL)
Storage	Store at -20°C. Stock solutions in DMSO can be stored at -20°C for up to one week.[5]

Mechanism of Action

Z-Vad-FMK is a tripeptide that mimics the caspase cleavage site. The fluoromethylketone (FMK) group forms an irreversible covalent bond with the cysteine residue in the active site of caspases, thereby inactivating the enzyme.[1][3] As a pan-caspase inhibitor, it targets a broad range of caspases, including initiator caspases (e.g., caspase-8, caspase-9) and executioner caspases (e.g., caspase-3, caspase-7), effectively halting the apoptotic signaling cascade.[4]





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